

Personal protective equipment for handling m-PEG12-2-methylacrylate

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Compound of Interest

Compound Name: *m-PEG12-2-methylacrylate*

Cat. No.: *B11825886*

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Essential Safety and Handling Guide for m-PEG12-2-methylacrylate

For researchers, scientists, and drug development professionals, ensuring safe handling of specialized chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for handling **m-PEG12-2-methylacrylate**, including detailed personal protective equipment (PPE) recommendations, operational plans, and disposal procedures.

Chemical Identifier:

- Name: **m-PEG12-2-methylacrylate**
- Synonyms: **M-PEG12-2-Methylacrylate**; 2,5,8,11,14,17,20,23,26,29,32,35-dodecaoxaheptatriacontan-37-yl methacrylate[1]
- CAS Number: 2867-46-1[1]

Personal Protective Equipment (PPE)

Given the nature of acrylates as potential skin and respiratory irritants, a comprehensive PPE protocol is mandatory. Acrylates are known to be strong irritants and allergens[2].

Core PPE Requirements:

PPE Category	Type/Specification	Application
Hand Protection	Nitrile gloves. Double-gloving is recommended for tasks exceeding 30-60 minutes.[2]	Provides a barrier against skin contact. Methacrylate monomers can penetrate vinyl and latex gloves within minutes[2].
Eye Protection	Safety goggles or a face shield.[3][4]	Protects eyes from splashes and airborne particles.
Skin and Body Protection	Lab coat. Consider a chemical-resistant apron for larger quantities.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or with a fume hood. A mask may be necessary to prevent inhalation of vapors.[3]	Minimizes inhalation of potentially irritating vapors.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **m-PEG12-2-methylacrylate** from the moment it arrives in the laboratory to its final disposal is critical for safety and experimental integrity.

Step-by-Step Handling Protocol:

- Receiving and Inspection:
 - Upon receipt, inspect the container for any signs of damage or leakage.
 - Verify that the product label matches the order specifications.
 - This product is typically shipped under ambient temperature as a non-hazardous chemical and is stable for several weeks during ordinary shipping[1].
- Storage:
 - Store in a cool, dry, and dark place[1].

- Recommended short-term storage is at 0-4°C[1].
- For longer-term storage, refer to the supplier's specific instructions, as storage conditions can vary. Some related PEG-linkers are stored at -20°C for up to 3 years in pure form[5].
- Keep the container tightly closed to prevent contamination and potential polymerization.

- Handling and Use:
 - All handling should be conducted in a well-ventilated laboratory, preferably within a fume hood.
 - Ensure all necessary PPE is worn before handling the chemical.
 - Avoid direct contact with skin and eyes.
 - Prevent the inhalation of any vapors.
- Emergency Procedures:
 - Skin Contact: Immediately wash the affected area with soap and plenty of water, and remove any contaminated clothing[6][7]. If skin irritation or a rash occurs, seek medical advice[8].
 - Eye Contact: Flush eyes with water for at least 15 minutes as a precaution[6][7]. Remove contact lenses if present and easy to do. Continue rinsing.
 - Inhalation: Move the individual to fresh air. If they are not breathing, give artificial respiration[7].
 - Ingestion: Rinse the mouth with water. Never give anything by mouth to an unconscious person[7].

Disposal Plan

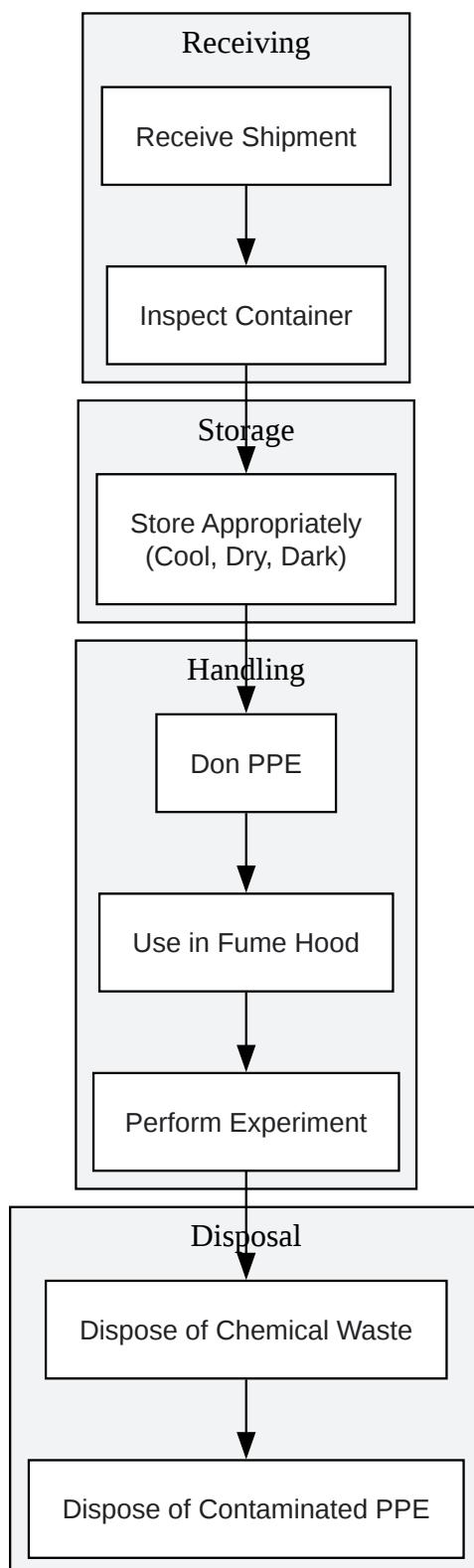
Proper disposal of **m-PEG12-2-methylacrylate** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Guidelines:

- Waste Chemical: Dispose of surplus and non-recyclable solutions through a licensed disposal company[9]. While polyethylene glycol is biodegradable, it is important to avoid releasing it into wastewater systems[10].
- Contaminated Materials: Dispose of contaminated gloves, lab coats, and other materials in accordance with applicable laboratory and local regulations for chemical waste[9].
- Empty Containers: Do not reuse empty containers. Dispose of them as unused product.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **m-PEG12-2-methylacrylate** in a laboratory setting.



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Caption: Workflow for handling **m-PEG12-2-methylacrylate**.

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References

- 1. medkoo.com [medkoo.com]
- 2. hourglass-intl.com [hourglass-intl.com]
- 3. acmoplastics.com [acmoplastics.com]
- 4. ba.auburn.edu [ba.auburn.edu]
- 5. medchemexpress.com [medchemexpress.com]
- 6. spectrumchemical.com [spectrumchemical.com]
- 7. creativepegworks.com [creativepegworks.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. creativepegworks.com [creativepegworks.com]
- 10. m.youtube.com [m.youtube.com]
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